

What is Decanoyl peroxide used for in industry

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Compound Focus: Decanoyl peroxide

CAS No.: 762-12-9

Cat. No.: S525441

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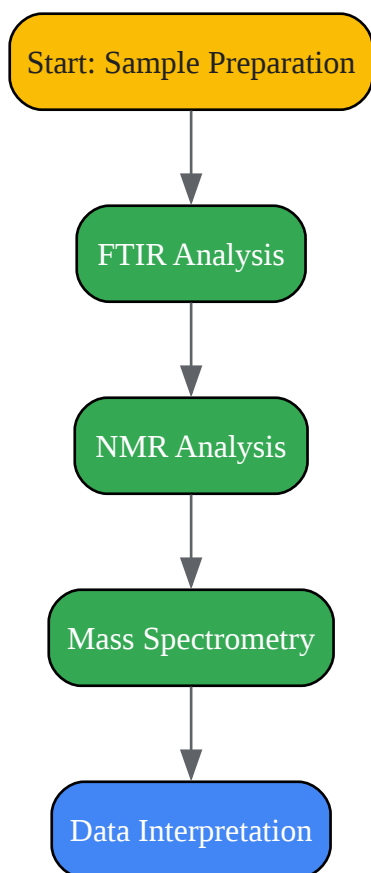
Chemical Profile and Handling Protocols

For researchers working with this compound, understanding its properties and handling requirements is critical for safety.

- **Basic Identifiers:** CAS Registry No.: 762-12-9; Molecular Formula: $C_{20}H_{38}O_4$; IUPAC Name: decanoyl decaneperoxoate [1] [2].
- **Physical Form:** Typically appears as a white granular solid or white flakes with a musty odor [1] [2]. It has a melting point of 40-41°C [2].
- **Solubility:** It is insoluble in water but soluble in organic solvents like DMSO [1] [2].
- **Hazards:** Classified as a **flammable** and **irritant** [1]. It is highly reactive and **sensitive to temperature rises, contamination, friction, and shock** [2]. Decomposition can be violent above a specific "Control Temperature" [2].

Experimental Characterization and Data

When synthesizing or working with **decanoyl peroxide**, you can characterize it using several spectroscopic methods. The following workflow outlines the key experimental steps for this process.



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*Experimental workflow for characterizing **Decanoyl peroxide***

The data from these techniques provides key fingerprints for the compound, as summarized in the table below.

Spectroscopic Method	Key Characteristic Signals	Assignment / Structural Information
FTIR Spectroscopy [1]	1735-1750 cm^{-1} (strong)	Carbonyl (C=O) stretching vibration
	833-952 cm^{-1} (medium)	Peroxide linkage (O-O) stretching vibration
	2850-2970 cm^{-1} (medium)	C-H stretch from aliphatic chains
^1H NMR Spectroscopy [1]	0.88-0.92 ppm (triplet)	Terminal CH_3 protons

Spectroscopic Method	Key Characteristic Signals	Assignment / Structural Information
	2.4-2.6 ppm (triplet)	α -CH ₂ protons (adjacent to C=O)
	1.2-1.7 ppm (complex multiplet)	Internal CH ₂ protons of the alkyl chain
¹³ C NMR Spectroscopy [1]	~165-175 ppm	Carbonyl carbons
	~33-34 ppm	α -carbons (adjacent to carbonyl)
	~14 ppm	Terminal methyl carbons
Mass Spectrometry [1]	m/z 342 (very weak)	Molecular ion [M] ⁺
	m/z 171 (strong)	Acyl fragment ion [RCO] ⁺

Critical Safety and Handling Procedures

Due to its inherent hazards, strict safety protocols must be followed. The handling procedures for **decanoyl peroxide** are designed to minimize risks of decomposition or violent reaction.

- **Storage:** Store in a **cool, well-ventilated area**, away from heat sources and open flames. Keep in a tightly closed container, protected from air and moisture. For short-term storage (days to weeks), 0-4°C is recommended; for long-term (months to years), -20°C is advised [1] [2].
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including **safety goggles, chemical-resistant gloves, and protective clothing** [2].
- **Incompatible Materials:** Avoid contact with **reducing agents, strong acids, strong bases, flammable materials, and contaminants** (especially transition metals like cobalt, iron, and manganese) which can cause rapid decomposition [2].
- **Emergency Preparedness:** Have spill control measures and fire-fighting equipment suitable for peroxides readily available. Establish clear emergency response procedures and ensure all personnel are trained [2].

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References

1. Buy Decanoyl peroxide | 762-12-9 | >98% [smolecule.com]
2. DIDECANOYLPEROXIDE - Ataman Kimya [atamanchemicals.com]

To cite this document: Smolecule. [What is Decanoyl peroxide used for in industry]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525441#what-is-decanoyl-peroxide-used-for-in-industry>]

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